

Proper Disposal Procedures for Iotrex (containing Iodine-125)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Iotrex

Cat. No.: B1264771

[Get Quote](#)

This document provides essential safety and logistical information for the proper disposal of **Iotrex**, a brachytherapy solution containing the radionuclide Iodine-125 (I-125). These procedural guidelines are intended for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of radioactive waste in a laboratory setting. Adherence to these procedures is critical for minimizing radiation exposure and ensuring compliance with regulatory standards.

Key Data for Iodine-125

A thorough understanding of the radioactive properties of Iodine-125 is fundamental to its safe disposal. The following table summarizes the key quantitative data for I-125.

| Property | Value | Notes |
|-------------------------|---------------------------|--|
| Half-life | ~59.4 - 60.1 days | The time required for the radioactivity to reduce by 50%. |
| Primary Emissions | Gamma rays, X-rays | Primarily emits low-energy gamma and X-rays. |
| Decay-in-Storage Period | ~600 days (10 half-lives) | Standard practice is to store for at least 10 half-lives to ensure radioactivity has decayed to background levels. |
| Shielding | Lead foil (thin) | Due to the low energy of emissions, thin lead foil is an effective shielding material. |

Experimental Protocols: Step-by-Step Disposal Procedures

The primary method for the disposal of **Iotrex** and I-125 contaminated waste is Decay-in-Storage (DIS). This process involves storing the radioactive waste in a designated, shielded area until the radioactivity has decayed to a level indistinguishable from background radiation.

Waste Segregation and Collection

Proper segregation of radioactive waste at the point of generation is crucial for safety and efficient disposal.

- Solid Waste:
 - Place all contaminated solid waste (e.g., gloves, absorbent pads, empty vials) into a designated, clearly labeled radioactive waste container.
 - The container must be lined with a durable, tear-resistant plastic bag.
 - Never mix non-radioactive waste with radioactive waste.

- Liquid Waste:
 - Collect liquid **Iotrex** waste in a shatter-resistant, leak-proof container.
 - Do not dispose of liquid **Iotrex** directly down the drain.
 - For small volumes of liquid, it is recommended to absorb the liquid onto an absorbent material (e.g., kitty litter or vermiculite) and dispose of it as solid waste.
- Sharps Waste:
 - All needles, syringes, and other contaminated sharps must be placed in a designated, puncture-proof sharps container that is clearly labeled as "Radioactive Sharps."

Labeling and Record-Keeping

Accurate labeling and meticulous record-keeping are regulatory requirements and essential for safety.

- Container Labeling: All radioactive waste containers must be clearly labeled with:
 - The radiation symbol (trefoil).
 - The words "Caution, Radioactive Material."
 - The radionuclide (Iodine-125).
 - The estimated activity and the date it was added.
 - The name of the principal investigator or laboratory.
- Radioactive Waste Log: Maintain a detailed logbook for all radioactive waste generated. The log should include:
 - The date the waste was placed in the container.
 - The radionuclide and its estimated activity.
 - The type of waste (solid, liquid, sharps).

- The initials of the individual generating the waste.
- The final disposal date after the decay period.

Storage for Decay

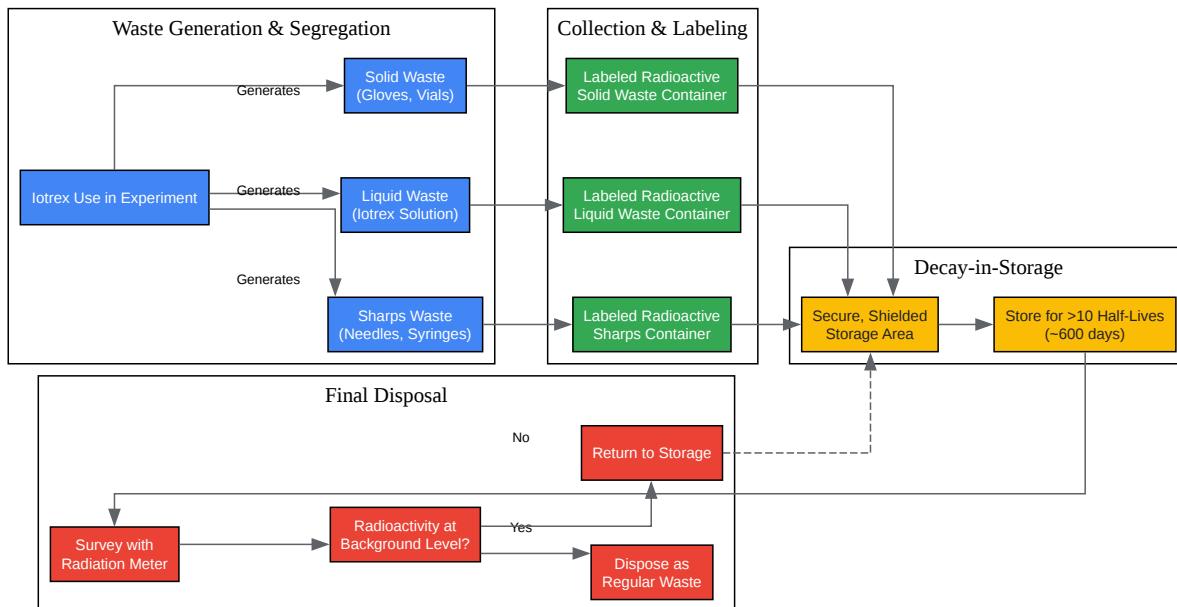
- Store all I-125 waste containers in a designated and secured radioactive materials storage area.
- The storage area should be shielded, typically with lead bricks or other suitable materials, to minimize radiation exposure to personnel.
- The storage period for I-125 is a minimum of 10 half-lives, which is approximately 600 days.

Final Disposal

- After the 600-day decay period, the waste must be surveyed with a radiation detection meter (e.g., a Geiger counter) to ensure that its radioactivity is at background level.
- Before surveying, remove or deface all radioactive material labels from the container.
- If the survey confirms that the radioactivity is at background level, the waste can be disposed of as regular, non-hazardous waste.
- Record the final survey results and the date of disposal in the radioactive waste log.
- If the radioactivity is still above background, the waste must be returned to storage for further decay.

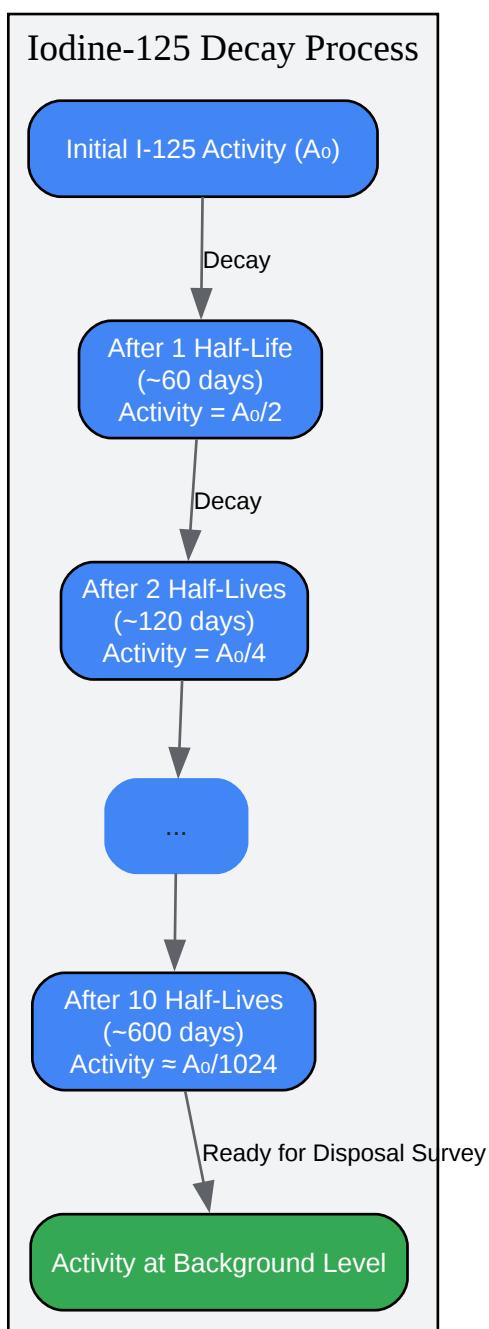
Mandatory Visualizations

The following diagrams illustrate the key logical relationships and workflows for the proper disposal of **lotrex**.



[Click to download full resolution via product page](#)

Caption: Workflow for the proper disposal of **Iotrex** waste.



[Click to download full resolution via product page](#)

Caption: Radioactive decay pathway of Iodine-125 over time.

- To cite this document: BenchChem. [Proper Disposal Procedures for Iotrex (containing Iodine-125)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1264771#iotrex-proper-disposal-procedures\]](https://www.benchchem.com/product/b1264771#iotrex-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com